

Solubility profile of 2-Cyclohexylcyclohexanone in organic solvents

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Compound of Interest

Compound Name: 2-Cyclohexylcyclohexanone

Cat. No.: B167041

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Solubility Profile of 2-Cyclohexylcyclohexanone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Cyclohexylcyclohexanone** in various organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding and utilizing this compound's properties for formulation, synthesis, and other research applications.

Core Concepts

2-Cyclohexylcyclohexanone is a cyclic ketone with a molecular formula of $C_{12}H_{20}O$. Its structure, featuring two cyclohexyl rings, renders it a relatively non-polar compound.^[1] This characteristic is a key determinant of its solubility profile, favoring miscibility with many organic solvents while exhibiting low solubility in polar solvents like water.^{[1][2]}

Quantitative Solubility Data

The following table summarizes the solubility of **2-Cyclohexylcyclohexanone** in a range of organic solvents at 25°C. This data is crucial for selecting appropriate solvent systems for various applications.

Solvent	Solubility (g/L) at 25°C
Chloroform	6318.85
Dichloromethane	4982.09
Cyclohexanone	2559.67
Tetrahydrofuran (THF)	2515.98
1,2-Dichloroethane	2503.44
1,4-Dioxane	2138.79
Acetone	1900.36
Acetonitrile	1847.1
N,N-Dimethylformamide (DMF)	1786.83
Chlorobenzene	1798.64
2-Butanone (MEK)	1435.7
Ethyl Acetate	1347.07
Dimethyl Sulfoxide (DMSO)	1291.33
N-Methyl-2-pyrrolidone (NMP)	1243.37
Isopropanol	1224.46
n-Butyl Acetate	1178.64
Methyl Acetate	1159.38
Ethanol	1103.66
n-Propanol	1096.7
Diethyl Ether	1081.05
Toluene	1041.89
n-Butanol	989.86
Methanol	910.87

n-Hexane	134.34
n-Heptane	116.54
n-Octane	56.71
Water	0.45

Data sourced from publicly available chemical databases.[3] An estimated aqueous solubility of 30.41 mg/L at 25°C has also been reported.[4]

Experimental Protocols

The determination of the solubility of a liquid compound like **2-Cyclohexylcyclohexanone** in an organic solvent is typically achieved using a standardized method such as the shake-flask technique. This method is a reliable approach to ascertain the thermodynamic solubility of a substance.

Shake-Flask Method for Solubility Determination

Objective: To determine the saturation solubility of **2-Cyclohexylcyclohexanone** in a specific organic solvent at a controlled temperature.

Materials:

- **2-Cyclohexylcyclohexanone** (high purity)
- Selected organic solvent (analytical grade)
- Glass vials with airtight caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Micropipettes
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis
- Volumetric flasks and appropriate mobile phase for analytical standard preparation

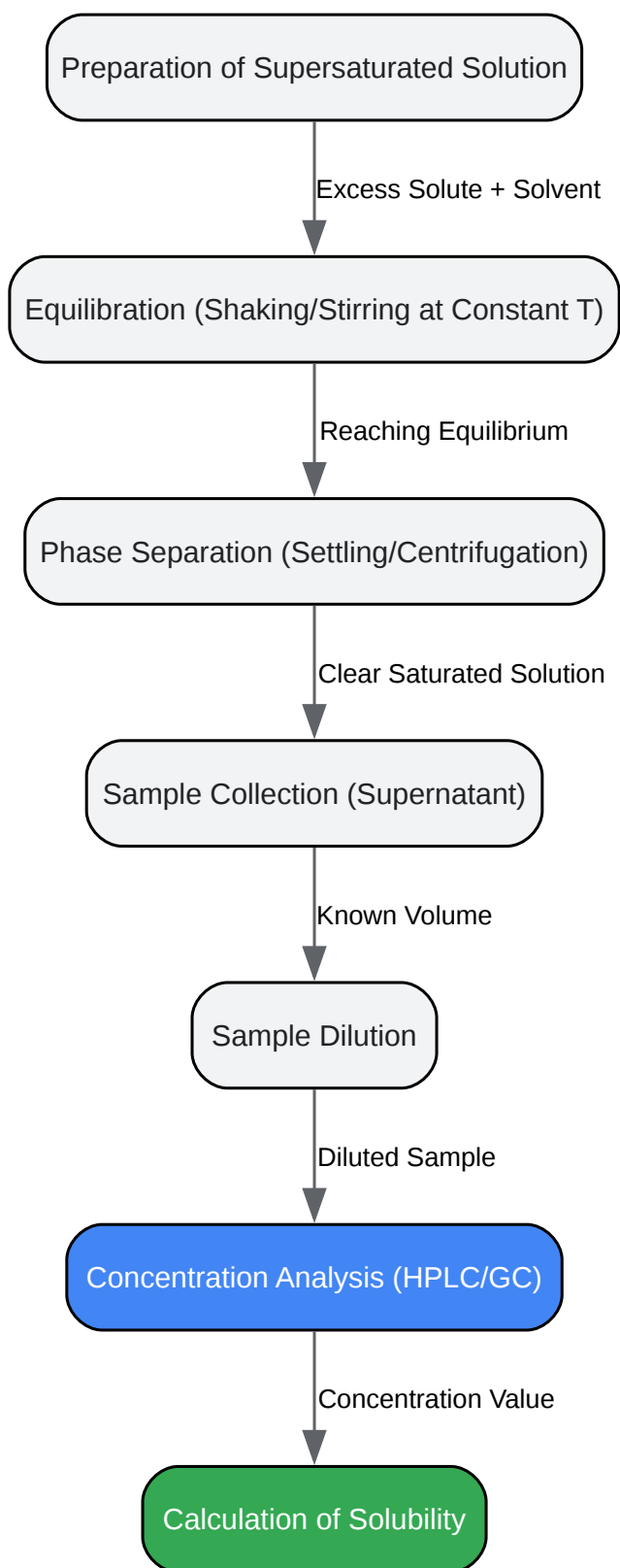
Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **2-Cyclohexylcyclohexanone** to a glass vial containing a known volume of the selected organic solvent. The excess of the solute is crucial to ensure that saturation is reached.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in an orbital shaker or on a magnetic stirrer set to a constant temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period (typically 24 to 72 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved. The exact time may need to be determined empirically by taking measurements at different time points until the concentration in the solvent phase remains constant.
- Phase Separation:
 - After equilibration, allow the vial to stand undisturbed at the same constant temperature to let the undissolved **2-Cyclohexylcyclohexanone** settle.
 - To ensure complete separation of the excess solute, centrifuge the vial at a high speed.
- Sample Collection and Dilution:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a micropipette. Be cautious not to disturb the undissolved layer.

- Accurately dilute the collected sample with the same organic solvent to a concentration that falls within the linear range of the analytical method (HPLC or GC).
- Concentration Analysis:
 - Prepare a series of calibration standards of **2-Cyclohexylcyclohexanone** of known concentrations.
 - Analyze the calibration standards and the diluted sample using a validated HPLC or GC method.
 - Construct a calibration curve by plotting the analytical response versus the concentration of the standards.
 - Determine the concentration of **2-Cyclohexylcyclohexanone** in the diluted sample by interpolating its analytical response on the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution by taking into account the dilution factor. The result is the solubility of **2-Cyclohexylcyclohexanone** in the specific organic solvent at the tested temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **2-Cyclohexylcyclohexanone**.



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Caption: Workflow for Solubility Determination using the Shake-Flask Method.

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